

Proper Disposal of 3,4-Dimethoxyphenylacetone: A Procedural Guide

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Compound of Interest

Compound Name: 3,4-Dimethoxyphenylacetone

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This document provides comprehensive guidance on the safe and compliant disposal of **3,4-Dimethoxyphenylacetone** (CAS No. 776-99-8), also known as Veratryl Acetone. Adherence to these procedures is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. The primary method for disposal is through a licensed hazardous waste management service.[1][2] Under no circumstances should this chemical be disposed of via sanitary sewers or regular municipal trash.[3][4][5][6]

Hazard Assessment and Safety Overview

3,4-Dimethoxyphenylacetone is a ketone that may be harmful if swallowed, inhaled, or absorbed through the skin, and it may cause irritation to the skin and eyes.[1] One Safety Data Sheet (SDS) classifies it as "Harmful if swallowed" (H302).[7] It is incompatible with strong oxidizing agents and strong acids.[8] Therefore, proper personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times when handling this compound.[1] All handling and waste collection should be performed in a well-ventilated area or a chemical fume hood.[8]

Quantitative Data and Physical Properties

The following table summarizes key physical and safety data for 3,4-

Dimethoxyphenylacetone. This information is essential for safe handling and for completing hazardous waste manifests.



Property	Value	Source
CAS Number	776-99-8	[1][8]
Molecular Formula	C11H14O3	[1][9]
Molecular Weight	194.23 g/mol	[1][9]
Appearance	Powder, liquid, or clear brown viscous liquid	[1][8]
Boiling Point	152 - 154 °C (at 35 hPa); ~198 °C	[7][9]
Flash Point	> 112 °C / > 233.6 °F	[9][10]
Incompatibilities	Strong oxidizing agents, strong acids	[8]
Storage Temperature	Cool, dry, well-ventilated place; 10°C - 25°C	[1][9]

Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for the collection and disposal of **3,4- Dimethoxyphenylacetone** waste.

Objective: To safely collect, label, store, and arrange for the disposal of **3,4- Dimethoxyphenylacetone** waste in accordance with hazardous waste regulations.

Materials:

- Appropriate Personal Protective Equipment (PPE)
- Designated hazardous waste container (must be chemically compatible, leak-proof, with a secure lid)[3][6]
- Hazardous Waste Label
- Secondary containment bin[3][11]



Procedure:

- Designate a Satellite Accumulation Area (SAA): Identify a specific location within the laboratory, at or near the point of waste generation, to store the waste container.[11][12] This area must be under the control of laboratory personnel, away from sinks or floor drains, and clearly marked as a hazardous waste accumulation area.[6][11]
- Prepare the Waste Container:
 - Select a clean, compatible container with a tightly sealing lid. The original product container can be used.[11]
 - Affix a "Hazardous Waste" label to the container before adding any waste.[13]
- · Label the Container Correctly:
 - Fill out the hazardous waste label completely.
 - Write the full chemical name: "Waste 3,4-Dimethoxyphenylacetone". Do not use abbreviations or chemical formulas.[13]
 - List all constituents and their approximate percentages, including any solvents. The total should equal 100%.[13]
 - Indicate the associated hazards (e.g., "Harmful," "Irritant").[12]
 - Fill in the generator's contact information and the container's start date.[12]
- Waste Collection:
 - o Carefully transfer the waste **3,4-Dimethoxyphenylacetone** into the prepared container.
 - If collecting a solution, categorize it as a non-halogenated solvent waste.
 - Keep the waste container securely closed at all times, except when adding waste.[3][5]
 This is a critical regulatory requirement.
- Store the Waste Container:

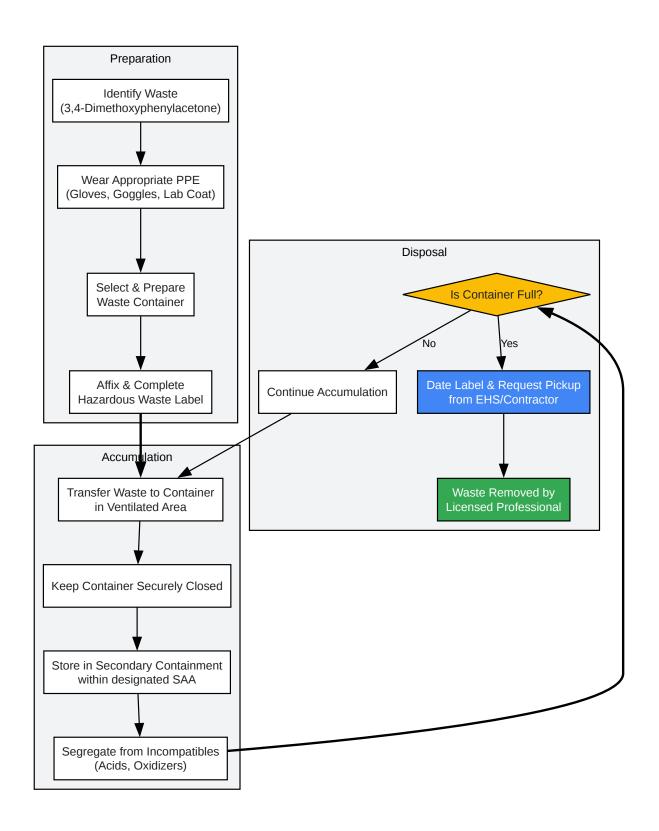


- Place the sealed container in a secondary containment bin within the designated SAA to prevent spills and leaks.[3]
- Ensure the waste is segregated from incompatible materials, particularly strong acids and oxidizers.[12]
- Do not accumulate more than 55 gallons of chemical waste (or 1 quart of acutely hazardous waste) in the SAA.[5][11]
- Arrange for Disposal:
 - Once the container is full or when waste is no longer being generated, date the label.[12]
 - Contact your institution's Environmental Health & Safety (EHS) department or a certified hazardous waste contractor to schedule a waste pickup.[3][13]
 - Do not transport hazardous waste outside of the laboratory yourself.[5]

Disposal Workflow Visualization

The following diagram illustrates the logical steps and decision points in the proper disposal process for **3,4-Dimethoxyphenylacetone**.





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Caption: Workflow for the safe disposal of **3,4-Dimethoxyphenylacetone** waste.



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